

An In-depth Technical Guide to the Physicochemical Properties of Abacavir

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Compound of Interest

Compound Name: Abacavir, trans-

CAS No.: 783292-37-5

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Introduction: Defining Abacavir and its Stereochemical Nuances

Abacavir is a potent carbocyclic nucleoside analogue that functions as a reverse transcriptase inhibitor (NRTI), a cornerstone in the combination therapy for Human Immunodeficiency Virus (HIV) type 1 infection.^{[1][2]} Its mechanism of action involves intracellular phosphorylation to its active metabolite, carbovir triphosphate, which competitively inhibits the HIV reverse transcriptase enzyme and terminates viral DNA chain elongation.^{[1][3]}

A critical aspect of Abacavir's chemical identity is its stereochemistry. The pharmacologically active molecule is specifically the (1S,4R)-cis isomer. The user's query for "**Abacavir, trans-**" is noted; however, within the corpus of scientific literature, regulatory filings, and pharmacopeias, the term "trans-Abacavir" is not standard nomenclature for the active pharmaceutical ingredient (API). The therapeutic agent is unequivocally the cis diastereomer, where the purine base and the hydroxymethyl group are on the same face of the cyclopentene ring. This guide will, therefore, focus on the well-documented physicochemical properties of the active (1S,4R)-cis-Abacavir.

Chemical Identity and Structure

A precise understanding of a molecule's identity is paramount for any scientific investigation. Abacavir is most commonly supplied as its sulfate salt to improve its handling and formulation properties.

Identifier	Abacavir (Free Base)	Abacavir Sulfate
Chemical Name	(1S,4R)-4-[2-Amino-6-(cyclopropylamino)-9H-purin-9-yl]-2-cyclopentene-1-methanol[4][5]	bis({(1S,4R)-4-[2-amino-6-(cyclopropylamino)-9H-purin-9-yl]cyclopent-2-en-1-yl}methanol);sulfuric acid[6]
Synonyms	(-)-cis-4-[2-amino-6-(cyclopropylamino)-9H-purin-9-yl]-2-cyclopentene-1-methanol, 1592U89[5]	Ziagen (trade name)[4][5]
CAS Registry No.	136470-78-5[4][5]	188062-50-2[4][6]
Molecular Formula	C ₁₄ H ₁₈ N ₆ O[1][7]	(C ₁₄ H ₁₈ N ₆ O) ₂ ·H ₂ SO ₄ [4]
Molecular Weight	286.33 g/mol [5][7]	670.74 g/mol [4]

Molecular Structure:

Caption: 2D representation of Abacavir's core structure.

Core Physicochemical Properties

The physicochemical characteristics of an API are foundational to its behavior, from formulation to its pharmacokinetic profile.

Property	Value	Source(s)
Physical Appearance	White to off-white solid or solid foam.	[4][6]
Melting Point	165 °C	[1][5][7]
pKa	5.01 (weak base)	[3][4][8]
LogP (octanol/water)	1.2 - 1.22	[1][3][4][8]

Solubility Profile

Solubility is a critical determinant of bioavailability and formulation strategy. Abacavir's solubility is significantly enhanced by the formation of its sulfate salt.

| Solvent/Condition | Form | Solubility | Source(s) | | --- | --- | --- | | Distilled Water (25°C) | Sulfate Salt | ~77 mg/mL (77,000 mg/L) |[6][9] | | Water (25°C, pH 7) | Free Base | >80 mM |[3][8][9] | | PBS (pH 7.2) | Sulfate Salt | ~1 mg/mL |[10] | | DMSO | Free Base | ≥57 mg/mL |[11] | | DMSO | Sulfate Salt | ~0.15 mg/mL |[10] | | Ethanol | Free Base | ≥39.3 mg/mL (with warming) |[12] |

Note: The higher lipophilicity of Abacavir (LogP ~1.22) compared to other NRTIs like Zidovudine (LogP ~0.09) contributes to its good oral bioavailability and ability to cross the blood-brain barrier.[3][8]

Polymorphism

Polymorphism, the ability of a solid material to exist in multiple crystalline forms, is a vital consideration in drug development as it can impact stability, solubility, and bioavailability. It has been discovered that Abacavir sulfate can be prepared in at least three stable, well-defined, and reproducible crystalline forms.[4] Characterizing and controlling the polymorphic form is essential during manufacturing to ensure consistent product quality and performance.

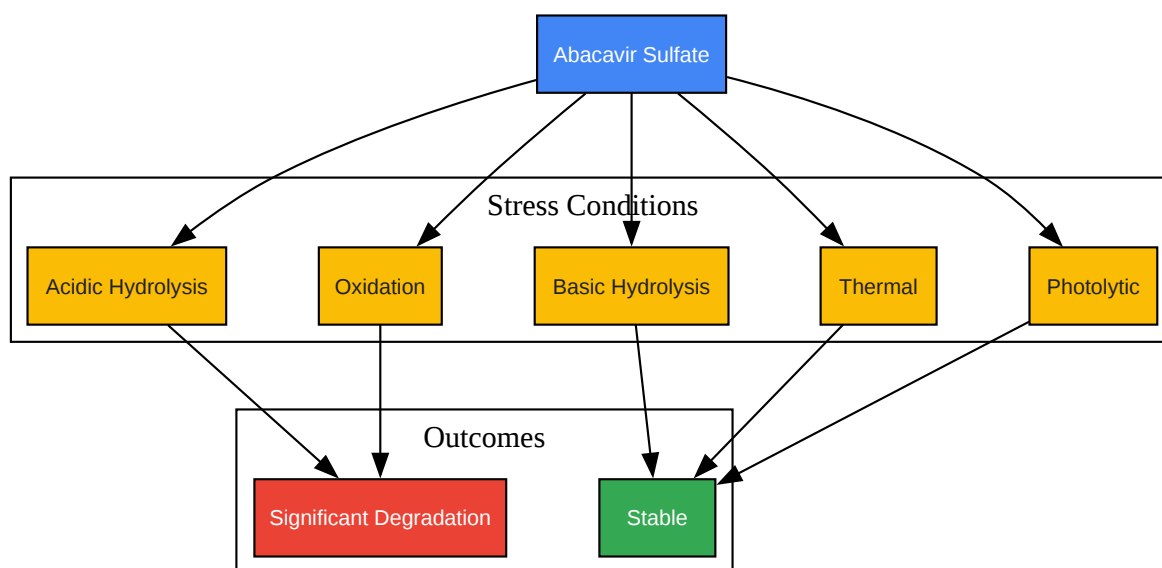
Stability Profile

Understanding the degradation pathways of an API is crucial for determining appropriate storage conditions and shelf-life. Forced degradation studies on Abacavir sulfate have revealed

its stability under various stress conditions.

| Stress Condition | Stability Outcome | Degradation Products | Source(s) | | --- | --- | --- | | Acidic Hydrolysis | Significant degradation | An unknown impurity (Imp-A1) and a known impurity (Imp-B) were formed. |[2] | | Basic Hydrolysis | No significant degradation observed | - |[2] | | **Oxidative (e.g., H₂O₂) ** | Significant degradation | Degradation observed. |[2] | | Photolytic | No significant degradation observed | - |[2] | | Thermal | No significant degradation observed | - |[2] |

These findings indicate that Abacavir is most susceptible to degradation in acidic and oxidative environments. From a clinical perspective, studies have shown that concentrations of Abacavir in serum and cerebrospinal fluid remain stable over a two-year period of therapy, suggesting good in vivo stability.[13][14]



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Caption: Logical flow of Abacavir's stability under stress.

Analytical Characterization

A robust suite of analytical methods is required for the identification, quantification, and quality control of Abacavir in both bulk form and pharmaceutical preparations.

Spectroscopic Methods

UV-Visible Spectroscopy: UV spectroscopy is a simple and rapid method for the quantification of Abacavir.^[15] The molecule exhibits characteristic absorbance maxima that are dependent on the pH of the solvent.

Solvent / Condition	λ_{max} (nm)	Molar Extinction (ϵ)	Source(s)
pH 1	296, 255	14000, 10700	^[4] ^[5]
pH 7	284, 259	15900, 9200	^[4] ^[5]
pH 13	284, 259	15800, 9100	^[4] ^[5]
Methanol	286	-	^[16]
Distilled Water	285	-	^[17]

Experimental Protocol: UV Spectrophotometric Estimation

- **Standard Stock Solution Preparation:** Accurately weigh and dissolve 50 mg of Abacavir sulfate reference standard in 50 mL of the chosen solvent (e.g., methanol or distilled water) to obtain a concentration of 1 mg/mL.^[16]^[17]
- **Working Standard Solutions:** Prepare a series of dilutions from the stock solution to create concentrations ranging from 5-40 $\mu\text{g/mL}$.^[17]
- **Wavelength Scanning:** Scan a working standard solution (e.g., 20 $\mu\text{g/mL}$) from 400 nm to 200 nm against a solvent blank to determine the wavelength of maximum absorbance (λ_{max}).^[17]
- **Calibration Curve:** Measure the absorbance of each working standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration.
- **Sample Analysis:** Prepare the sample solution from the pharmaceutical dosage form, ensuring the final concentration falls within the linear range of the calibration curve. Measure its absorbance and determine the concentration from the calibration curve.

Infrared (IR) Spectroscopy: Fourier-Transform Infrared (FTIR) spectroscopy is used to confirm the identity of Abacavir by analyzing its functional groups. The IR spectrum provides a unique fingerprint that can be compared to a reference standard.^[18]^[19]

Mass Spectrometry (MS): Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS) is a highly sensitive and specific method for quantifying Abacavir and its metabolites in biological matrices.[20] In positive electrospray ionization mode, Abacavir typically shows a precursor ion $[M+H]^+$ at m/z 287.2-287.3.[21][22] The most common product ion resulting from fragmentation is m/z 191.2, which corresponds to the elimination of the cyclopentenyl moiety.[22][23]

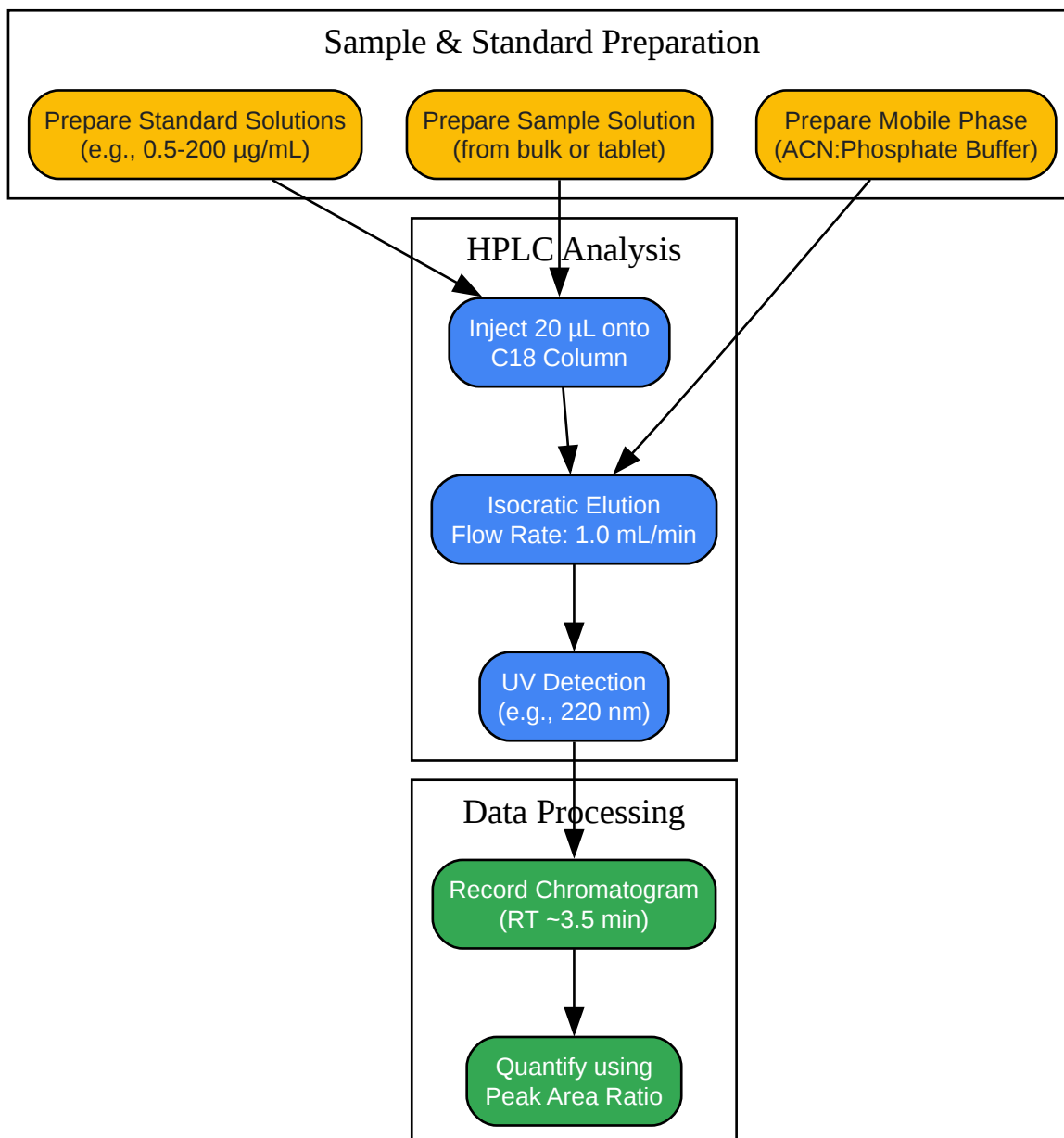
Chromatographic Methods

High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC (RP-HPLC) with UV detection is the most common method for the assay and impurity profiling of Abacavir.

Experimental Protocol: RP-HPLC Determination of Abacavir Sulfate

- Instrumentation: A standard HPLC system with a UV detector, a C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size), and an isocratic pump.[24][25]
- Mobile Phase: A mixture of an organic solvent and an aqueous buffer. A common mobile phase consists of acetonitrile and 0.05 M potassium dihydrogen phosphate (pH adjusted to 4.2) in a 50:50 ratio.[24]
- Flow Rate: 1.0 mL/min.[24]
- Detection: UV detection at a wavelength between 220 nm and 285 nm, depending on the specific method and desired sensitivity.[17][24]
- Internal Standard (Optional but Recommended): Nelfinavir mesylate (50 μ g/mL) can be used as an internal standard to improve precision.[24]
- Procedure:
 - Prepare standard and sample solutions in the mobile phase.
 - Inject a fixed volume (e.g., 20 μ L) onto the column.
 - Record the chromatogram. The retention time for Abacavir under these conditions is approximately 3.5 minutes.[24]

- Quantify the amount of Abacavir by comparing the peak area of the sample to that of the standard.



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Caption: General workflow for RP-HPLC analysis of Abacavir.

Conclusion

The physicochemical properties of Abacavir (specifically the (1S,4R)-cis-isomer) are well-characterized, providing a solid foundation for its development, manufacturing, and clinical use. Its nature as a weak base, moderate lipophilicity, and well-defined stability profile are key attributes. The existence of polymorphism in its sulfate salt necessitates stringent control during production. A comprehensive suite of analytical techniques, particularly UV spectroscopy and RP-HPLC, allows for robust quality control and accurate quantification in various matrices. This guide provides drug development professionals with the core technical data and validated methodologies essential for working with this critical antiretroviral agent.

References

- Abacavir | C₁₄H₁₈N₆O | CID 441300 - PubChem. (n.d.). National Center for Biotechnology Information. Retrieved January 17, 2026, from [\[Link\]](#)
- Abacavir Sulfate – Aminacrine: Aminacrine Hydrochloride (Aminoacridine Hydrochloride) | Trissel's Stability of Compounded Formulations, 6th Edition. (n.d.). PharmacyLibrary. Retrieved January 17, 2026, from [\[Link\]](#)
- Yuen, G. J., Weller, S., & Pakes, G. E. (1998). Safety and Pharmacokinetics of Abacavir (1592U89) following Oral Administration of Escalating Single Doses in Human Immunodeficiency Virus Type 1-Infected Adults. *Antimicrobial Agents and Chemotherapy*, 42(10), 2537–2543. [\[Link\]](#)
- Yuen, G. J., Weller, S., & Pakes, G. E. (1998). Safety and Pharmacokinetics of Abacavir (1592U89) following Oral Administration of Escalating Single Doses in Human Immunodeficiency Virus Type 1-Infected Adults. *Antimicrobial Agents and Chemotherapy*, 42(10), 2537-2543. [\[Link\]](#)
- Kumari, R., Sankar, G., Seshagiri, R., & Rao, J. (2010). HPLC-UV Determination of Abacavir Sulphate in Pharmaceutical Dosage Forms. *Asian Journal of Chemistry*, 22(4), 3413-3415. [\[Link\]](#)
- Abacavir. (2019). New Drug Approvals. Retrieved January 17, 2026, from [\[Link\]](#)
- Abacavir. (n.d.). Wikipedia. Retrieved January 17, 2026, from [\[Link\]](#)

- Kumar, D., G, S., & Kumar, P. (2015). Stress Degradation Behavior of Abacavir Sulfate and Development of a Suitable Stability-Indicating UHPLC Method for the Determination of Abacavir, its Related Substances, and Degradation Products. *Journal of Chromatographic Science*, 53(7), 1136-1144. [[Link](#)]
- Reddy, B. P., Reddy, K. R., & Reddy, Y. R. (2013). Analytical Method Development and Validation for the Simultaneous Estimation of Abacavir and Lamivudine by Reversed-phase High-performance Liquid Chromatography in Bulk and Tablet Dosage Forms. *International Journal of Pharmaceutical Investigation*, 3(2), 77–81. [[Link](#)]
- Abacavir. (n.d.). The Merck Index Online. Retrieved January 17, 2026, from [[Link](#)]
- Jain, D., & Jain, S. (2010). Simple and Reliable HPLC Method of Abacavir Determination in Pharmaceuticals, Human Serum and Drug Dissolution Studies from Tablets. *Analytical Letters*, 43(15), 2411-2420. [[Link](#)]
- Kim, H., Han, E., & Lee, S. (2015). Determination of abacavir, tenofovir, darunavir, and raltegravir in human plasma and saliva using liquid chromatography coupled with tandem mass spectrometry. *Journal of Pharmaceutical and Biomedical Analysis*, 114, 169-175. [[Link](#)]
- Sharma, R., & Singh, S. (2016). SIMULTANEOUS STABILITY-INDICATING METHOD FOR THE DETERMINATION OF ABACAVIR, DOLUTEGRAVIR AND LAMIVUDINE BY RP-HPLC. *International Journal of Pharmaceutical Sciences and Research*, 7(7), 2845-2854. [[Link](#)]
- UV-spectroscopy and RP-HPLC methods for abacavir and lamivudine. (2024). *Journal of Pharmaceutical Negative Results*, 15(4), 1-8. [[Link](#)]
- Product ion mass spectra of (A) abacavir (m/z 287.2 $\rightarrow$ 191.2, scan range...). (2023). ResearchGate. Retrieved January 17, 2026, from [[Link](#)]
- UV Spectroscopic Method Development and Validation on Anti-HIV Drug Abacavir. (2021). *International Journal of Research in Pharmaceutical Sciences*, 12(1), 356-361. [[Link](#)]
- FT-IR spectra of pure Abacavir. (n.d.). ResearchGate. Retrieved January 17, 2026, from [[Link](#)]

- Abacavir Sulfate | C28H38N12O6S | CID 441384 - PubChem. (n.d.). National Center for Biotechnology Information. Retrieved January 17, 2026, from [\[Link\]](#)
- UV spectrum for abacavir sulfate standard. (n.d.). ResearchGate. Retrieved January 17, 2026, from [\[Link\]](#)
- Spectrophotometric Method For The Estimation Of Abacavir Sulphate In Pharmaceutical Bulk Drugs And Dosage Forms. (n.d.). International Journal of Pharmacy and Pharmaceutical Sciences. Retrieved January 17, 2026, from [\[Link\]](#)
- Martin, A. M., et al. (2004). Predisposition to abacavir hypersensitivity conferred by HLA-B*5701 and a haplotypic Hsp70-Hom variant. Proceedings of the National Academy of Sciences, 101(12), 4180-4185. [\[Link\]](#)
- Srikakolapu, S. R., et al. (2010). Simultaneous Spectrophotometric Estimation of Abacavir sulphate in Tablet Dosage Form. Archives of Applied Science Research, 2(3), 23-27. [\[Link\]](#)
- Rodríguez-Nóvoa, S., et al. (2009). Use of the HCP5 single nucleotide polymorphism to predict hypersensitivity reactions to abacavir: correlation with HLA-B*5701. Journal of Antimicrobial Chemotherapy, 64(2), 433-435. [\[Link\]](#)
- Rodríguez-Nóvoa, S., et al. (2009). Use of the HCP5 single nucleotide polymorphism to predict hypersensitivity reactions to abacavir: correlation with HLA-B*5701. Journal of Antimicrobial Chemotherapy, 64(2), 433-435. [\[Link\]](#)
- Abacavir sulfate (Abacaviri sulfas). (n.d.). The International Pharmacopoeia. Retrieved January 17, 2026, from [\[Link\]](#)
- Seshachalam, U., et al. (2012). ACID DEGRADATION STUDIES OF ABACAVIR SULFATE BY LC-MS/MS. International Journal of Research in Pharmacy and Chemistry, 2(3), 634-642. [\[Link\]](#)
- HLA-B*5701 Associated Variant Genotyping for Abacavir Sensitivity. (n.d.). University of Iowa Health Care. Retrieved January 17, 2026, from [\[Link\]](#)
- Experimental FTIR and theoretical IR spectra of abacavir. (n.d.). ResearchGate. Retrieved January 17, 2026, from [\[Link\]](#)

- Mass Spectrometry to Determine Intracellular Concentrations of Antiretroviral Drugs. (2005). RePub, Erasmus University Repository. Retrieved January 17, 2026, from [\[Link\]](#)
- Gisslen, M., et al. (2002). Stable Concentrations of Zidovudine, Stavudine, Lamivudine, Abacavir, and Nevirapine in Serum and Cerebrospinal Fluid during 2 Years of Therapy. Antimicrobial Agents and Chemotherapy, 46(3), 896-899. [\[Link\]](#)
- Hughes, A. R., et al. (2004). Association of genetic variations in HLA-B region with hypersensitivity to abacavir in some, but not all, populations. Pharmacogenomics, 5(2), 203-211. [\[Link\]](#)
- Gisslen, M., et al. (2002). Stable concentrations of zidovudine, stavudine, lamivudine, abacavir, and nevirapine in serum and cerebrospinal fluid during 2 years of therapy. Antimicrobial Agents and Chemotherapy, 46(3), 896-899. [\[Link\]](#)

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Sources

- 1. Abacavir | C₁₄H₁₈N₆O | CID 441300 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Stress Degradation Behavior of Abacavir Sulfate and Development of a Suitable Stability-Indicating UHPLC Method for the Determination of Abacavir, its Related Substances, and Degradation Products - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 3. Safety and Pharmacokinetics of Abacavir (1592U89) following Oral Administration of Escalating Single Doses in Human Immunodeficiency Virus Type 1-Infected Adults - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 4. newdrugapprovals.org [\[newdrugapprovals.org\]](https://newdrugapprovals.org)
- 5. Abacavir [\[drugfuture.com\]](https://drugfuture.com)
- 6. Abacavir Sulfate | C₂₈H₃₈N₁₂O₆S | CID 441384 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 7. Abacavir - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 8. journals.asm.org [\[journals.asm.org\]](https://journals.asm.org)

- [9. pharmacylibrary.com \[pharmacylibrary.com\]](https://pharmacylibrary.com)
- [10. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [11. selleckchem.com \[selleckchem.com\]](https://selleckchem.com)
- [12. apexbt.com \[apexbt.com\]](https://apexbt.com)
- [13. Stable Concentrations of Zidovudine, Stavudine, Lamivudine, Abacavir, and Nevirapine in Serum and Cerebrospinal Fluid during 2 Years of Therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Stable concentrations of zidovudine, stavudine, lamivudine, abacavir, and nevirapine in serum and cerebrospinal fluid during 2 years of therapy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [16. ijirset.com \[ijirset.com\]](https://ijirset.com)
- [17. scholarsresearchlibrary.com \[scholarsresearchlibrary.com\]](https://scholarsresearchlibrary.com)
- [18. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [19. digicollections.net \[digicollections.net\]](https://digicollections.net)
- [20. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [21. Determination of abacavir, tenofovir, darunavir, and raltegravir in human plasma and saliva using liquid chromatography coupled with tandem mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [23. ijrpc.com \[ijrpc.com\]](https://ijrpc.com)
- [24. asianpubs.org \[asianpubs.org\]](https://asianpubs.org)
- [25. Analytical Method Development and Validation for the Simultaneous Estimation of Abacavir and Lamivudine by Reversed-phase High-performance Liquid Chromatography in Bulk and Tablet Dosage Forms - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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